

4-Chloro-2,6-diiodophenol proper disposal procedures

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Compound of Interest

Compound Name: 4-Chloro-2,6-diiodophenol

Cat. No.: B102086

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Proper handling and disposal of **4-Chloro-2,6-diiodophenol** are critical to ensure personnel safety and environmental protection. This chemical is a halogenated phenol, which presents multiple hazards. Adherence to institutional and regulatory protocols is mandatory for its management as hazardous waste.

Hazard Profile and Safety Data

4-Chloro-2,6-diiodophenol is classified as a hazardous substance. The following table summarizes its primary hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	GHS Code	Hazard Statement	Citations
Acute Toxicity (Oral)	H302	Harmful if swallowed.	[1] [2]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin.	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[1] [2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[1] [2]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled.	[1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[1] [2]

Note: Data is based on 4-Chloro-2-iodophenol and similar compounds. Always refer to the specific Safety Data Sheet (SDS) for the exact product in use.

Personal Protective Equipment (PPE)

Before handling **4-Chloro-2,6-diiodophenol** in pure form or as waste, all personnel must wear the appropriate PPE to prevent exposure.[\[1\]](#)

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Tightly fitting safety goggles and/or a face shield.[\[2\]](#)[\[3\]](#)
- Skin and Body Protection: A lab coat or impervious clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
[\[3\]](#) If exposure limits may be exceeded, a full-face respirator may be required.[\[3\]](#)

Step-by-Step Disposal Protocol

Disposal of **4-Chloro-2,6-diiodophenol** must be managed through your institution's hazardous waste program. Never discharge it into drains or dispose of it with regular trash.[\[4\]](#)[\[5\]](#)

Step 1: Waste Segregation

- Identify the waste as Halogenated Organic Waste.[6] **4-Chloro-2,6-diiodophenol** contains both chlorine and iodine, placing it in this category.
- Do not mix this waste with non-halogenated solvents, aqueous waste, or other incompatible chemicals like strong oxidizing agents.[4][5][7] Mixing waste streams can complicate disposal and increase costs.[7]

Step 2: Containerization

- Select a chemically compatible container in good condition.[7] Often, the original product container is suitable.[7]
- The container must have a secure, tightly-sealing lid to prevent leaks or evaporation.[7] Keep the container closed at all times except when adding waste.[7]
- Ensure the exterior of the container is clean and free of contamination.[7]

Step 3: Labeling

- Clearly label the waste container with the words "HAZARDOUS WASTE".[7]
- Identify the full contents, including the chemical name "**4-Chloro-2,6-diiodophenol**" and its approximate concentration or quantity.[7]
- Record the accumulation start date on the label.

Step 4: Storage

- Store the sealed and labeled container in a designated Satellite Accumulation Area (SAA) that is under the control of laboratory personnel.[7]
- Ensure the storage area is away from incompatible materials.[7]

Step 5: Arrange for Disposal

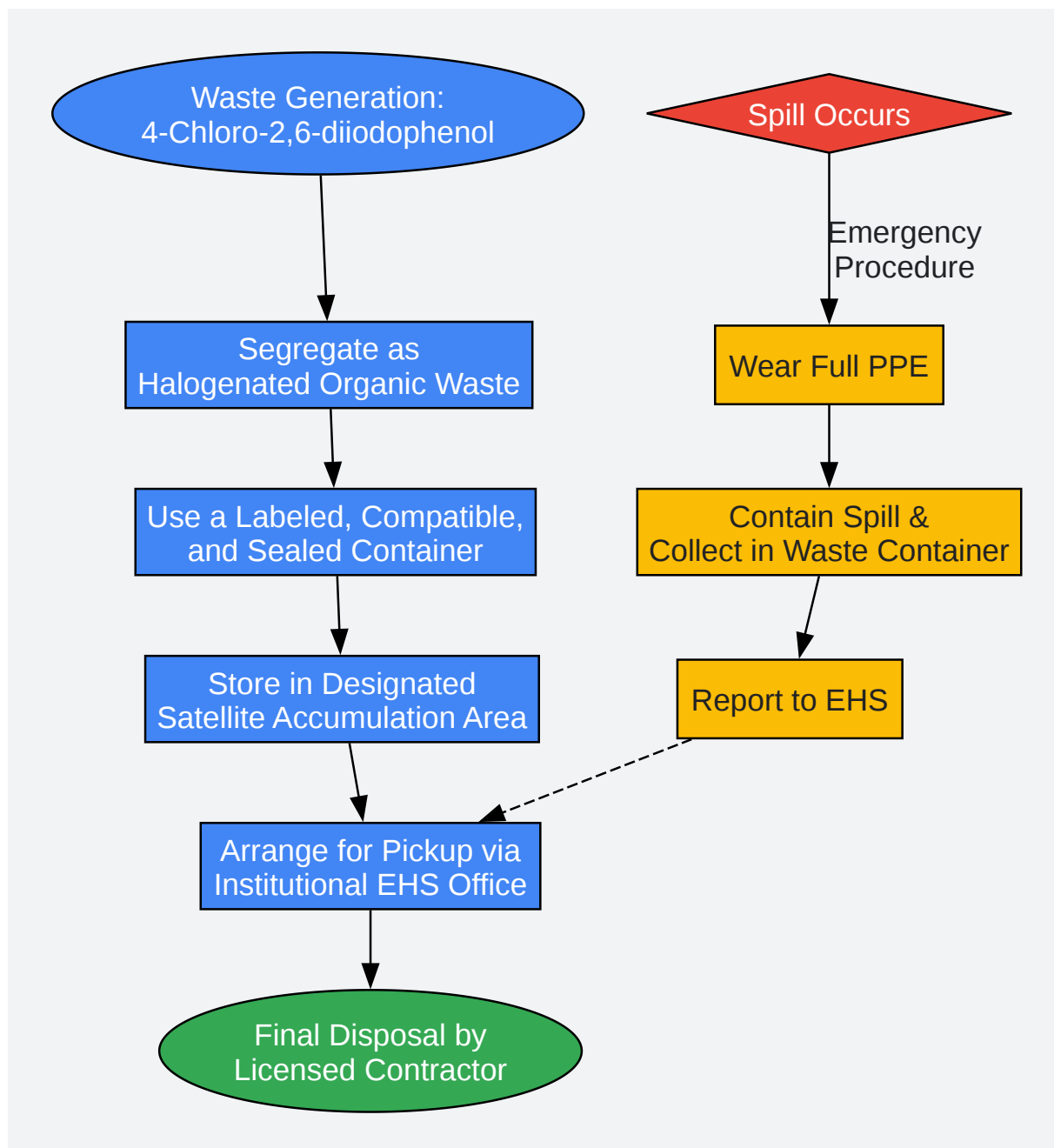
- Once the container is full or you have finished generating this waste stream, contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous materials management group to schedule a waste pickup.[7]
- Follow all institutional procedures for requesting waste removal.[7]

Spill and Emergency Procedures

In the event of a spill, immediate and safe response is crucial.

- Evacuate and Secure: Alert personnel in the immediate area and restrict access.[5]
- Wear PPE: Do not attempt cleanup without the proper personal protective equipment as detailed above.[1]
- Containment: For solid spills, avoid creating dust.[3] Carefully sweep or shovel the material into a designated, sealable container for hazardous waste disposal.[1][4] Do not wash the spill into any sewer or drain.[1][4]
- Decontamination: After the bulk of the material is removed, decontaminate the area according to your lab's specific procedures.
- Reporting: Report the spill to your supervisor and the institutional EHS office.

Disposal Decision Workflow



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